

Proper Disposal of Creatinine-d5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Creatinine-d5

Cat. No.: B12419821

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This document provides essential safety and logistical information for the proper disposal of **Creatinine-d5**, ensuring compliance and safety in research, development, and laboratory settings. The following procedures are based on currently available safety data sheets and general best practices for chemical waste management.

Key Chemical and Safety Data

Creatinine-d5 is a deuterated form of creatinine and is not classified as a hazardous substance.[1] However, it is crucial to handle it with care, following standard laboratory safety protocols. The non-deuterated form, creatinine, may cause skin, eye, and respiratory tract irritation.[2]

Property	Information	Source
Hazard Classification	Not a hazardous substance or mixture.	[1]
Physical State	Solid, white crystals or powder.	[2][3]
Solubility	Soluble in water.	
Primary Hazards	May cause skin, eye, and respiratory irritation (based on creatinine data).	
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.	

Step-by-Step Disposal Procedure

The disposal of **Creatinine-d5** must adhere to local, state, and federal regulations. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

1. Personal Protective Equipment (PPE):

- Before handling **Creatinine-d5** for disposal, ensure you are wearing appropriate PPE:
 - Safety glasses or goggles
 - Protective gloves
 - Lab coat

2. Waste Collection:

- Solid Waste:
 - Collect dry **Creatinine-d5** waste in a clearly labeled, sealed container.
 - Do not mix with other waste streams unless explicitly permitted by your EHS department.

- Handle uncleaned containers as you would the product itself.
- Solutions:
 - Aqueous solutions of **Creatinine-d5** should be collected in a labeled waste container.
 - Do not pour solutions down the drain unless authorized by your institution's EHS guidelines for non-hazardous materials.

3. Labeling and Storage of Waste:

- Clearly label the waste container with "**Creatinine-d5** Waste" and any other information required by your institution.
- Store the waste container in a designated, secure area away from incompatible materials.

4. Final Disposal:

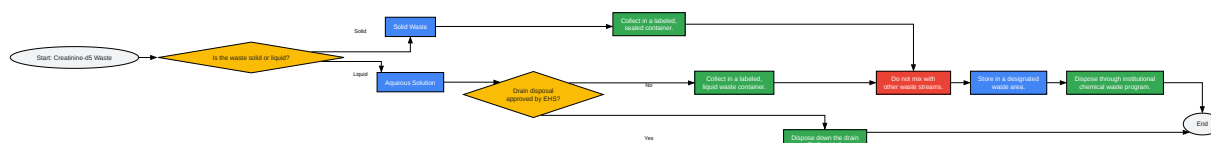
- Dispose of the waste through your institution's chemical waste program.
- This may involve a licensed disposal company for surplus and non-recyclable solutions.

5. Spill Cleanup:

- In case of a spill:
 - Avoid generating dust.
 - For solid spills, sweep or shovel the material into a suitable container for disposal.
 - For liquid spills, absorb with an inert material (e.g., clay, diatomaceous earth) and place in a sealed container.
 - Ventilate the area and clean the spill site once the material has been removed.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Creatinine-d5**.



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Caption: Workflow for the proper disposal of **Creatinine-d5**.

Disclaimer: This information is intended as a guide and should not replace the specific protocols and regulations of your institution. Always consult your local EHS department for definitive disposal procedures.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. Creatinine SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]

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